

Reconstitution and storage of MM-589 compound

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MM-589

Cat. No.: B3028470

[Get Quote](#)

Application Notes and Protocols: MM-589

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the reconstitution and storage of the compound **MM-589**, a potent inhibitor of the WD repeat domain 5 (WDR5) and mixed lineage leukemia (MLL) protein-protein interaction. Adherence to these guidelines is crucial for ensuring the compound's stability and activity for experimental use.

Compound Information

MM-589 is a cell-permeable macrocyclic peptidomimetic that effectively targets the WDR5-MLL interaction.^{[1][2]} It binds to WDR5 with high affinity, exhibiting an IC₅₀ of 0.90 nM, and consequently inhibits the histone H3K4 methyltransferase (HMT) activity of the MLL complex with an IC₅₀ of 12.7 nM.^{[1][2][3][4][5]} The trifluoroacetate (TFA) salt of **MM-589** is often used and is reported to have enhanced water solubility and stability.^{[3][6]}

Quantitative Data Summary

The following table summarizes the key quantitative data for **MM-589**.

Parameter	Value	Source
Molecular Weight	572.70 g/mol (Free Form)	[3]
686.72 g/mol (TFA Salt)	[5][7]	
IC50 (WDR5 binding)	0.90 nM	[1][2][3][4][5][7]
IC50 (MLL H3K4 HMT activity)	12.7 nM	[1][2][3][4][5][7]
Cellular IC50 (MV4-11 cells)	0.25 μ M (4 days)	[3]
Cellular IC50 (MOLM-13 cells)	0.21 μ M (4 days)	[3]
Solubility (DMSO)	\geq 100 mg/mL	[3]
Solubility (Water - TFA Salt)	40 mg/mL (with ultrasonic and pH adjustment to 2)	[7]

Experimental Protocols

Reconstitution of MM-589

This protocol describes the preparation of stock solutions of **MM-589** for in vitro experiments. It is recommended to use freshly opened, anhydrous DMSO for reconstitution to avoid hygroscopic effects that can impact solubility.[3]

Materials:

- **MM-589** powder (free form or TFA salt)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free polypropylene tubes
- Calibrated micropipettes and sterile tips

Protocol for Creating a 10 mM Stock Solution in DMSO:

- Preparation: Allow the vial of **MM-589** powder to equilibrate to room temperature for at least 15 minutes before opening to prevent condensation.

- Calculation: To prepare a 10 mM stock solution, use the following formula to determine the required volume of DMSO:
 - For **MM-589** (free form, MW = 572.70 g/mol): Add 174.6 μ L of DMSO per 1 mg of powder.
 - For **MM-589** TFA salt (MW = 686.72 g/mol): Add 145.6 μ L of DMSO per 1 mg of powder.
- Reconstitution: Carefully add the calculated volume of anhydrous DMSO to the vial containing the **MM-589** powder.
- Dissolution: Cap the vial tightly and vortex gently for 1-2 minutes until the powder is completely dissolved. A brief sonication in a water bath may be used to aid dissolution if necessary.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.
- Storage: Store the aliquoted stock solutions as recommended in the storage section below.

Storage of MM-589

Proper storage of both the solid compound and its solutions is critical to maintain its chemical integrity and biological activity.

Solid Compound:

- Store the solid powder at -20°C in a desiccator, sealed away from moisture.^{[5][7]}

Stock Solutions:

- Short-term storage (up to 1 month): Store aliquoted stock solutions at -20°C.^[7]
- Long-term storage (up to 6 months): For extended storage, it is recommended to store the aliquoted stock solutions at -80°C.^[7]

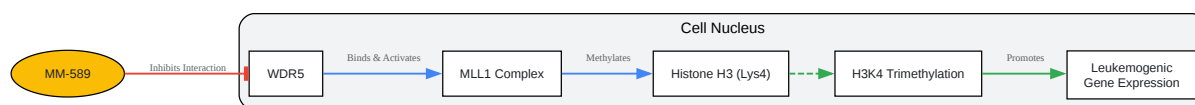
Working Solutions:

- Working solutions diluted in aqueous media should be prepared fresh for each experiment and used immediately. If temporary storage is necessary, keep the solution on ice and use it within the same day.

Visualizations

Signaling Pathway of MM-589

The following diagram illustrates the mechanism of action of **MM-589**.

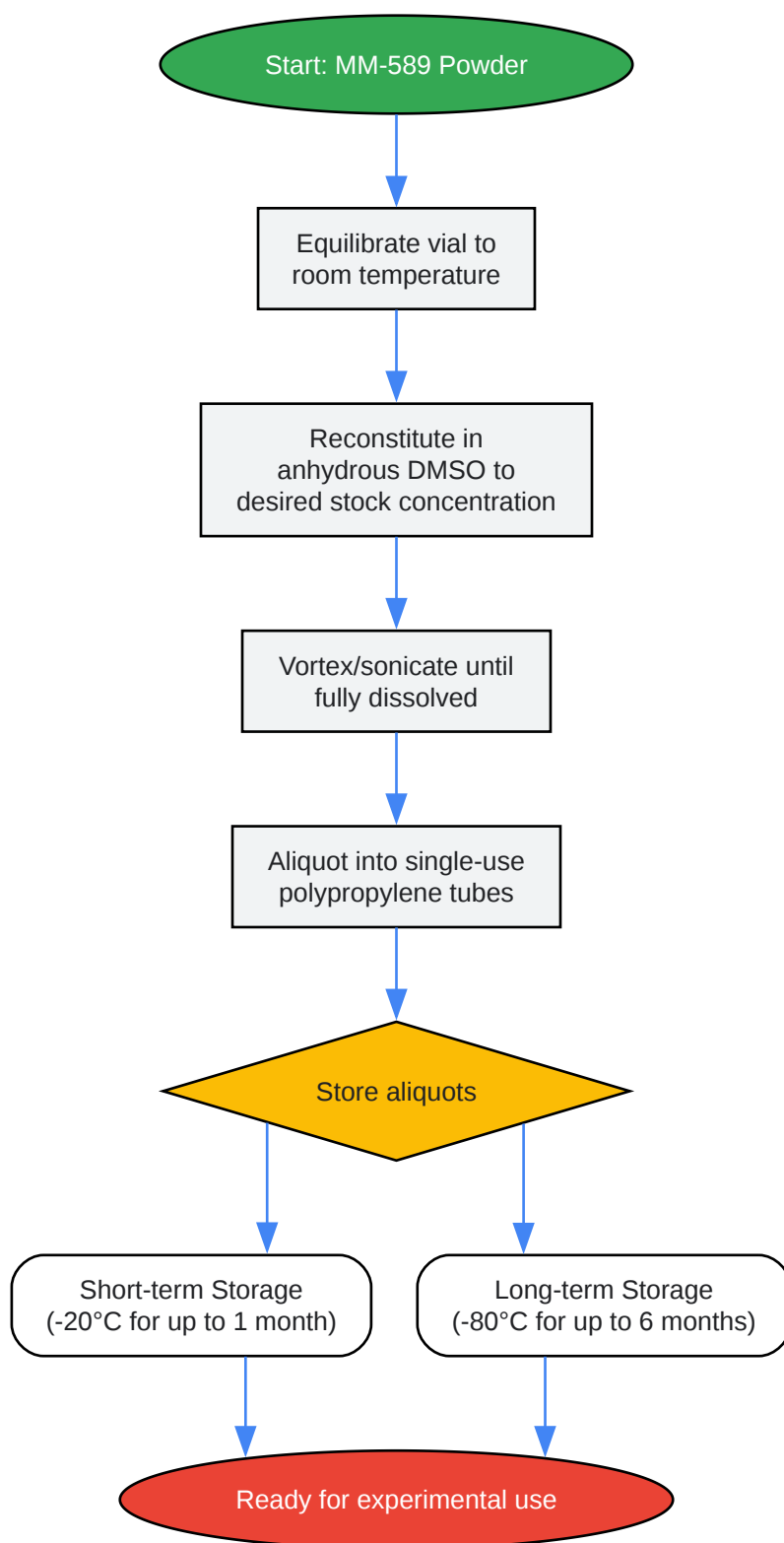


[Click to download full resolution via product page](#)

Caption: Mechanism of **MM-589** action.

Experimental Workflow: Reconstitution and Storage

This diagram outlines the recommended workflow for preparing and storing **MM-589**.



[Click to download full resolution via product page](#)

Caption: **MM-589** reconstitution and storage workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Discovery of a Highly Potent, Cell-Permeable Macrocyclic Peptidomimetic (MM-589) Targeting the WD Repeat Domain 5 Protein (WDR5)-Mixed Lineage Leukemia (MLL) Protein-Protein Interaction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. medchemexpress.com [medchemexpress.com]
- 4. cancer-research-network.com [cancer-research-network.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Reconstitution and storage of MM-589 compound]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3028470#reconstitution-and-storage-of-mm-589-compound]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com